

In-depth Technical Guide on 1,7Diaminoheptane: Synthesis, Applications, and Toxicological Profile

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

1,7-Diaminoheptane, also known as heptamethylenediamine, is a linear aliphatic diamine with the chemical formula NH₂(CH₂)₇NH₂. This versatile organic compound serves as a crucial building block in various chemical syntheses, finding applications in the development of advanced materials and as a precursor in the synthesis of pharmacologically active compounds. Its two primary amine groups, located at the termini of a seven-carbon chain, allow it to participate in a wide range of chemical reactions, including polymerization, acylation, and alkylation. This technical guide provides a comprehensive review of the current research on 1,7-diaminoheptane, focusing on its synthesis, key applications, and available toxicological data.

Chemical and Physical Properties

1,7-Diaminoheptane is a colorless to off-white solid at room temperature with a characteristic amine odor. It is soluble in water and various organic solvents.[1] Key physical and chemical properties are summarized in the table below.



Property	Value	Reference
CAS Number	646-19-5	[1]
Molecular Formula	C7H18N2	[1]
Molecular Weight	130.23 g/mol	[1]
Melting Point	26-30 °C	[1]
Boiling Point	223-225 °C	[1]
Flash Point	87 °C	[1]
Appearance	Off-white solid	[1]

Synthesis of 1,7-Diaminoheptane

While specific, detailed industrial synthesis protocols for 1,7-diaminoheptane are not extensively published in readily available literature, its synthesis can be approached through several established methods for preparing primary amines. The most common precursors for such syntheses include dinitriles, dihalides, and dicarboxylic acids.

Catalytic Hydrogenation of Pimelonitrile

A prevalent industrial method for the synthesis of α , ω -diamines is the catalytic hydrogenation of the corresponding dinitrile. In the case of 1,7-diaminoheptane, the starting material would be pimelonitrile (heptanedinitrile).

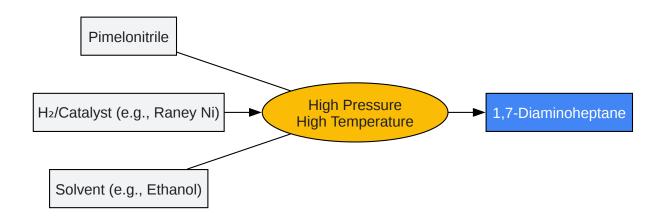
Experimental Protocol (Representative):

- Reaction Setup: A high-pressure autoclave reactor equipped with a magnetic stirrer, gas
 inlet, and temperature and pressure controls is charged with pimelonitrile and a suitable
 solvent such as ethanol or tetrahydrofuran (THF).
- Catalyst: A Raney nickel or cobalt catalyst is typically used for this type of hydrogenation.
 The catalyst is added to the reactor under an inert atmosphere to prevent deactivation.
- Hydrogenation: The reactor is sealed and purged with nitrogen, followed by pressurization with hydrogen gas. The reaction mixture is heated and stirred vigorously. Reaction conditions



can vary, but typical ranges are temperatures of 100-150°C and hydrogen pressures of 50-150 atm.

- Monitoring: The reaction progress is monitored by measuring the uptake of hydrogen.
- Work-up: Upon completion, the reactor is cooled, and the excess hydrogen is carefully vented. The catalyst is removed by filtration.
- Purification: The solvent is removed from the filtrate by rotary evaporation. The crude 1,7diaminoheptane is then purified by fractional distillation under reduced pressure.



Click to download full resolution via product page

Catalytic hydrogenation of pimelonitrile.

Gabriel Synthesis from 1,7-Dihaloheptane

The Gabriel synthesis is a classic method for preparing primary amines from alkyl halides, avoiding the over-alkylation that can occur with direct amination.[2][3]

Experimental Protocol (Representative):

 Formation of Potassium Phthalimide: Phthalimide is reacted with a base, such as potassium hydroxide or potassium carbonate, in a suitable solvent like dimethylformamide (DMF) to form potassium phthalimide.

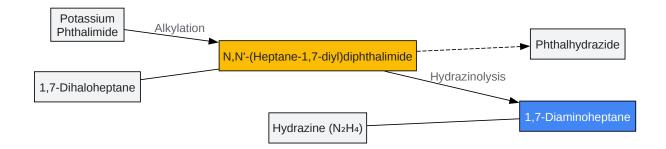


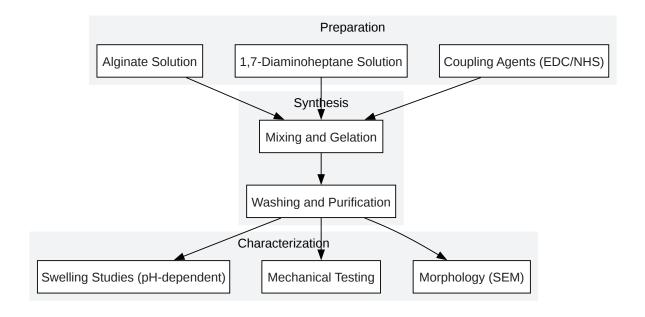




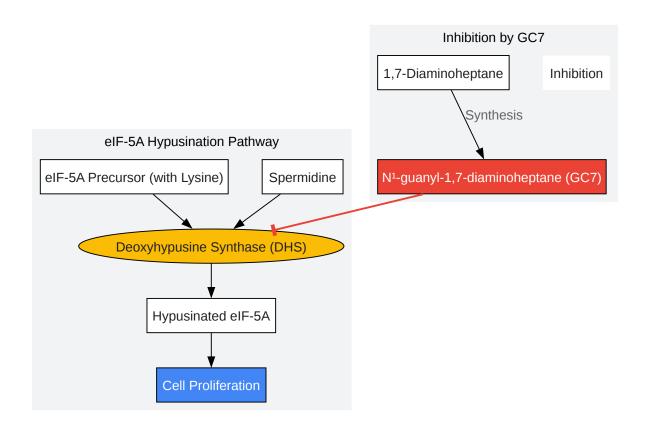
- Alkylation: 1,7-dihaloheptane (e.g., 1,7-dibromoheptane) is added to the solution of potassium phthalimide. The mixture is heated to facilitate the nucleophilic substitution reaction, forming N-(7-haloheptyl)phthalimide and subsequently the bis-phthalimide derivative.
- Hydrolysis/Hydrazinolysis: The resulting N-substituted phthalimide derivative is cleaved to release the primary amine. This is typically achieved by refluxing with a strong acid (e.g., HCl) or, more commonly, by treatment with hydrazine (Ing-Manske procedure) in a solvent like ethanol.[3]
- Purification: After the cleavage step, the phthalhydrazide byproduct is filtered off. The filtrate, containing 1,7-diaminoheptane, is then purified by extraction and subsequent distillation.











Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. researchgate.net [researchgate.net]



- 3. CCOHS: What is a LD50 and LC50? [ccohs.ca]
- To cite this document: BenchChem. [In-depth Technical Guide on 1,7-Diaminoheptane: Synthesis, Applications, and Toxicological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222138#literature-review-on-1-7-diaminoheptane-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com